

Aak1-IN-3 In Vitro Kinase Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: Aak1-IN-3

Cat. No.: B12418572

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Abstract

Adaptor-associated kinase 1 (AAK1) is a serine/threonine kinase that plays a pivotal role in the regulation of clathrin-mediated endocytosis (CME), a fundamental process for the internalization of cell surface receptors and other macromolecules.^{[1][2][3]} AAK1 facilitates this process by phosphorylating the $\mu 2$ subunit of the adaptor protein 2 (AP-2) complex, which is a key step in the assembly of clathrin-coated pits.^{[1][2]} Due to its involvement in various cellular processes, including viral entry and signaling pathways such as Notch and WNT, AAK1 has emerged as a promising therapeutic target for a range of diseases, including neuropathic pain, viral infections, and some cancers. **Aak1-IN-3** is a potent and brain-penetrant inhibitor of AAK1. This document provides detailed application notes and protocols for conducting in vitro kinase assays to evaluate the inhibitory activity of **Aak1-IN-3** and other related compounds against AAK1.

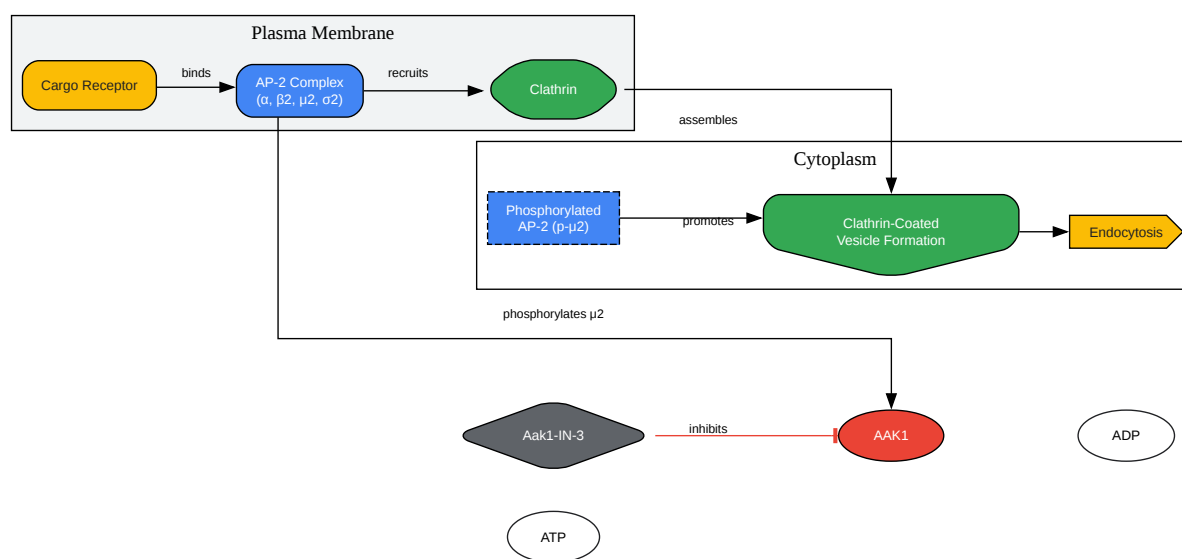
Data Presentation: In Vitro Potency of AAK1 Inhibitors

The following table summarizes the in vitro inhibitory potency (IC50) of **Aak1-IN-3** and other representative AAK1 inhibitors. This data is crucial for compound selection and determining effective concentrations for cell-based and in vivo studies.

Compound	AAK1 Enzymatic IC50 (nM)	Cellular IC50 (nM)	Notes
Aak1-IN-3	11	108 (HEK293 cells)	A quinoline analogue, brain-penetrant.
AAK1-IN-2	5.8	-	Brain-penetrant.
LP-935509	3.3	2.8	Orally active, ATP-competitive.
BMT-090605	0.6	-	Potent and selective.
BMT-124110	0.9	-	Potent and selective.
BMS-911172	35	-	Adaptor associated kinase 1 inhibitor.
AAK1-IN-10	9.62	-	Low cardiotoxicity.
LP-922761	4.8	7.6	Orally active and selective.
SGC-AAK1-1	270	-	A chemical probe to study the Wnt pathway.

Signaling Pathway: AAK1 in Clathrin-Mediated Endocytosis

AAK1's primary function is the regulation of clathrin-mediated endocytosis. It phosphorylates the AP2M1 (μ 2) subunit of the AP-2 complex, a critical event for the recruitment of cargo and the maturation of clathrin-coated vesicles. Inhibition of AAK1 disrupts this process, thereby affecting the internalization of various receptors and transporters.



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AAK1-mediated regulation of clathrin-mediated endocytosis.

Experimental Protocol: In Vitro Kinase Assay (LanthaScreen™ Eu Kinase Binding Assay)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET)-based binding assay to determine the inhibitory potency (IC₅₀) of **Aak1-IN-3** against AAK1. The assay measures the displacement of a fluorescently labeled tracer from the kinase active site by the inhibitor.

Materials and Reagents

- Enzyme: Recombinant Human AAK1 (Thermo Fisher Scientific, Cat. No. A30967 or similar)
- Tracer: Kinase Tracer 222 (Thermo Fisher Scientific)
- Antibody: Eu-anti-GST Antibody (Thermo Fisher Scientific)
- Buffer: 1X Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- Test Compound: **Aak1-IN-3**, prepared in 100% DMSO
- Control Inhibitor: Staurosporine or other known AAK1 inhibitor
- Plates: Low-volume 384-well plates (white or black)
- Plate Reader: TR-FRET capable plate reader

Assay Procedure

- Compound Preparation:
 - Prepare a 10-point, 4-fold serial dilution of **Aak1-IN-3** in 100% DMSO, starting from a high concentration (e.g., 1 mM).
 - Prepare a 4X working solution of the compound dilutions by diluting 25-fold in 1X Kinase Buffer A.
- Reagent Preparation:
 - 2X Kinase/Antibody Solution: Prepare a solution containing 10 nM AAK1 and 4 nM Eu-anti-GST antibody in 1X Kinase Buffer A.
 - 4X Tracer Solution: Prepare a 400 nM solution of Kinase Tracer 222 in 1X Kinase Buffer A.
- Assay Plate Setup:

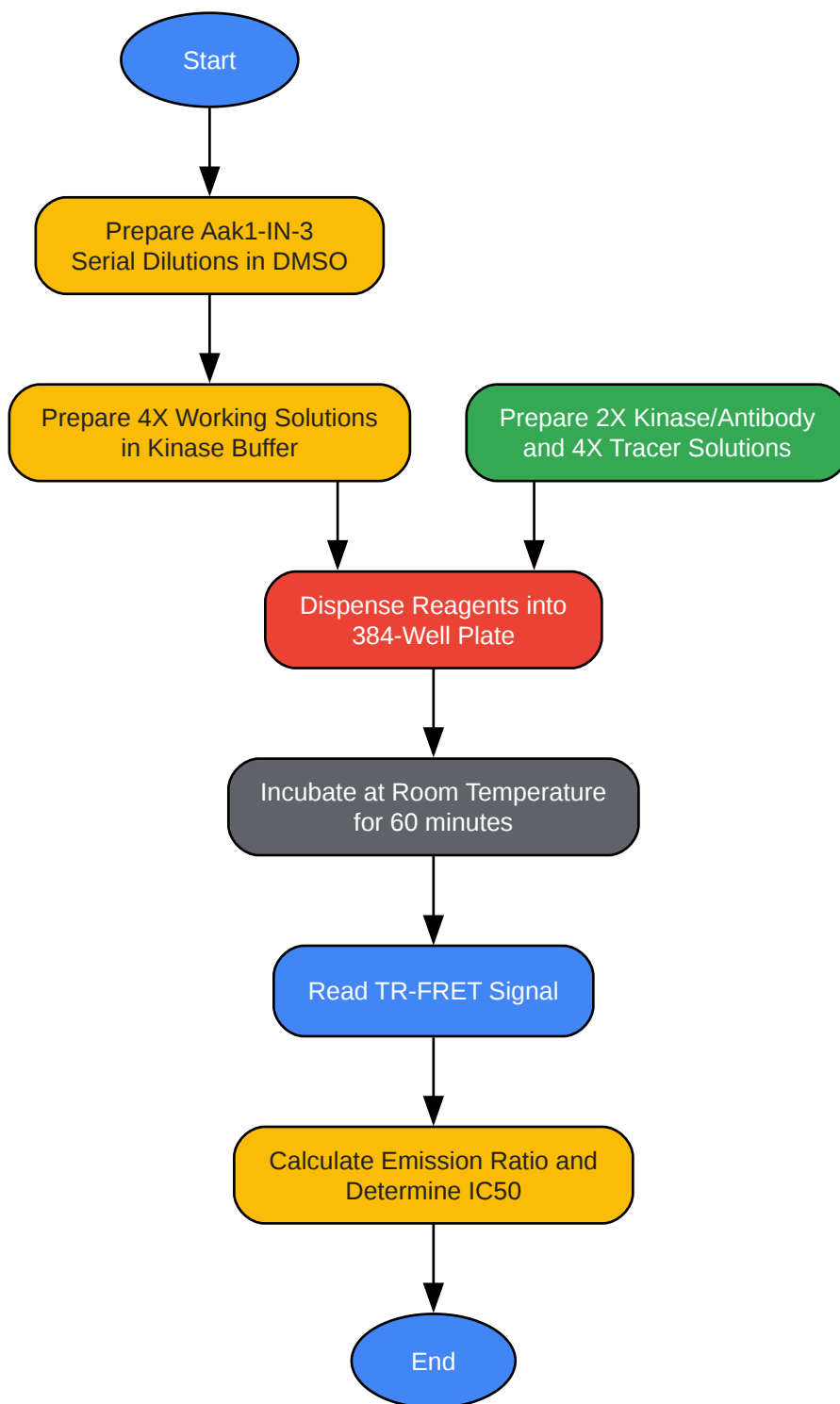
- Add 4 μ L of the 4X compound working solution (or DMSO for control wells) to the wells of the 384-well plate.
- Add 8 μ L of the 2X Kinase/Antibody solution to all wells.
- Add 4 μ L of the 4X Tracer solution to all wells. The final volume in each well will be 16 μ L.
- Incubation:
 - Incubate the plate at room temperature for 60 minutes, protected from light.
- Data Acquisition:
 - Read the plate on a TR-FRET capable plate reader using the appropriate settings for europium donor and Alexa Fluor 647 acceptor fluorophores.
- Data Analysis:
 - Calculate the emission ratio of the acceptor to the donor signal.
 - Plot the emission ratio against the logarithm of the inhibitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Alternative Assay Formats

- ADP-Glo™ Kinase Assay (Promega): This is a bioluminescent, homogeneous assay that measures kinase activity by quantifying the amount of ADP produced during the kinase reaction. The luminescent signal is proportional to the ADP concentration and, therefore, to the kinase activity.
- Radiometric Assay: This classic method involves the use of [γ -³²P]ATP or [γ -³³P]ATP. The kinase transfers the radiolabeled phosphate group to a substrate (e.g., a peptide or protein like the μ subunit of AP-2). The amount of incorporated radioactivity is then quantified to determine kinase activity.

Experimental Workflow

The following diagram illustrates the general workflow for the **Aak1-IN-3** in vitro kinase assay using the LanthaScreen™ method.



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Workflow for **Aak1-IN-3** in vitro kinase assay.

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